

An In-depth Technical Guide to 3-Chloro-4-methoxybenzenesulfonic Acid

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Compound of Interest

Compound Name: 3-Chloro-4-methoxybenzenesulfonic acid

Cat. No.: B16215044

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CAS Number: 118795-71-4

This technical guide provides a comprehensive overview of **3-Chloro-4-methoxybenzenesulfonic acid**, a valuable building block for researchers, scientists, and professionals in drug development. Due to the limited availability of specific data for this compound, this guide leverages information from closely related analogs to provide insights into its properties, synthesis, and potential applications.

Chemical Identity and Properties

While specific experimental data for **3-Chloro-4-methoxybenzenesulfonic acid** is scarce, its properties can be inferred from its constituent functional groups and data from analogous compounds. The presence of a sulfonic acid group suggests high water solubility and acidity. The chloro and methoxy substituents on the benzene ring influence its electronic properties and reactivity in electrophilic aromatic substitution reactions.

Table 1: Physicochemical Properties of Structurally Related Compounds

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)
3-Chloro-4-methoxybenzoic acid	37908-96-6	C ₈ H ₇ ClO ₃	186.59	217 - 219[1]
2-Amino-4-chloro-5-methylbenzenesulfonic acid	88-51-7	C ₇ H ₈ ClNO ₃ S	221.66	Not Available
3'-Chloro-4'-methoxyacetophenone	37612-52-5	C ₉ H ₉ ClO ₂	184.62	Not Available

Synthesis of 3-Chloro-4-methoxybenzenesulfonic Acid

A specific, peer-reviewed synthesis protocol for **3-Chloro-4-methoxybenzenesulfonic acid** is not readily available in the public domain. However, a plausible synthetic route is the electrophilic sulfonation of 2-chloroanisole. The following experimental protocol is adapted from a general procedure for the sulfonation of a similar compound, 4-fluoroanisole, and provides a likely pathway to the target molecule.[2]

Experimental Protocol: Sulfonation of 2-Chloroanisole

This procedure outlines the sulfonation of 2-chloroanisole using fuming sulfuric acid to yield **3-Chloro-4-methoxybenzenesulfonic acid**.

Materials:

- 2-Chloroanisole
- Fuming sulfuric acid (20% SO₃)
- Crushed ice

- Sodium chloride

Equipment:

- Three-necked round-bottom flask
- Dropping funnel
- Magnetic stirrer
- Ice bath
- Büchner funnel and vacuum flask

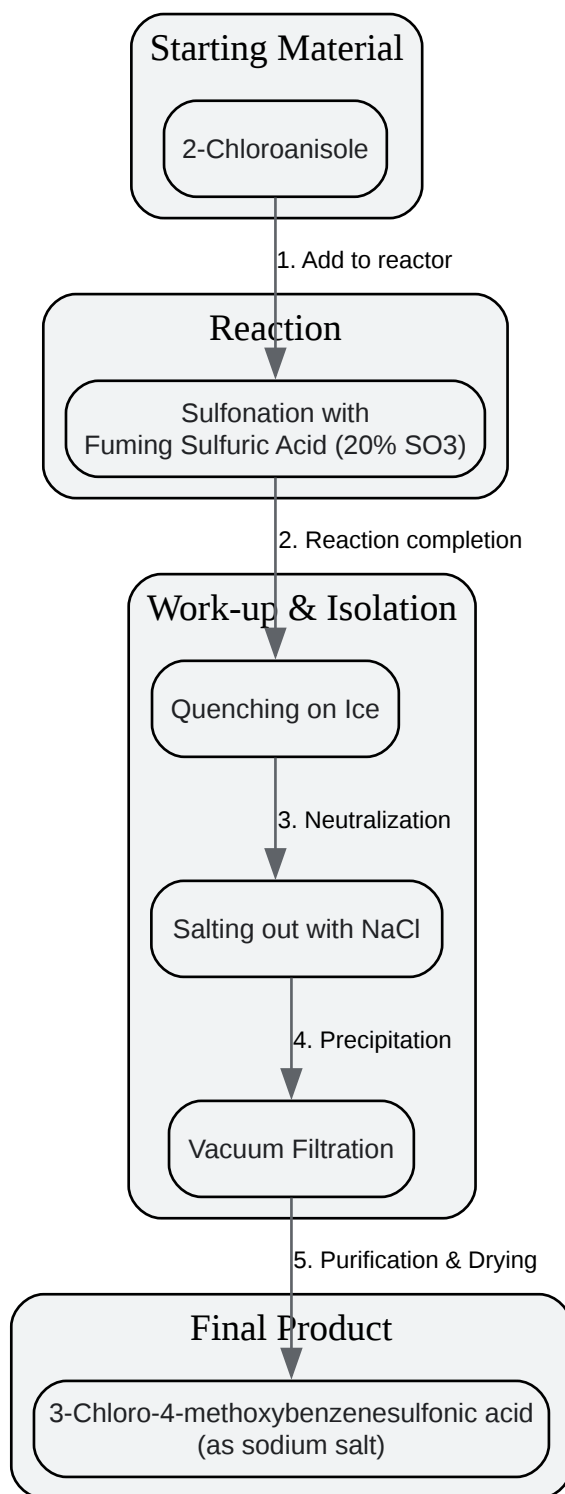
Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer and a dropping funnel, place 2-chloroanisole.
- **Cooling:** Cool the flask in an ice bath to 0-5 °C with gentle stirring.
- **Addition of Sulfonating Agent:** Slowly add fuming sulfuric acid (2 equivalents) dropwise from the dropping funnel over a period of 30-45 minutes. It is crucial to maintain the internal temperature below 10 °C to control the reaction and minimize side-product formation.
- **Reaction:** Once the addition is complete, remove the ice bath and allow the reaction mixture to slowly warm to room temperature. Continue stirring for 2-4 hours. The reaction progress can be monitored by techniques such as Thin-Layer Chromatography (TLC).
- **Quenching:** Carefully and slowly pour the reaction mixture onto a sufficient amount of crushed ice in a beaker with vigorous stirring to dissipate the heat of neutralization.
- **Isolation:** The product, **3-Chloro-4-methoxybenzenesulfonic acid**, is expected to be in the aqueous layer. To isolate it as its sodium salt, add sodium chloride in portions with stirring until the solution is saturated. This will precipitate the sodium salt of the sulfonic acid.
- **Purification:** Collect the precipitated solid by vacuum filtration using a Büchner funnel. The crude product can be recrystallized from a minimal amount of hot water to obtain the purified

sodium 3-chloro-4-methoxybenzenesulfonate.

- Drying: Dry the purified crystals in a vacuum oven at 60-70 °C to a constant weight.

Synthesis Workflow



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A schematic of the synthesis workflow for **3-Chloro-4-methoxybenzenesulfonic acid**.

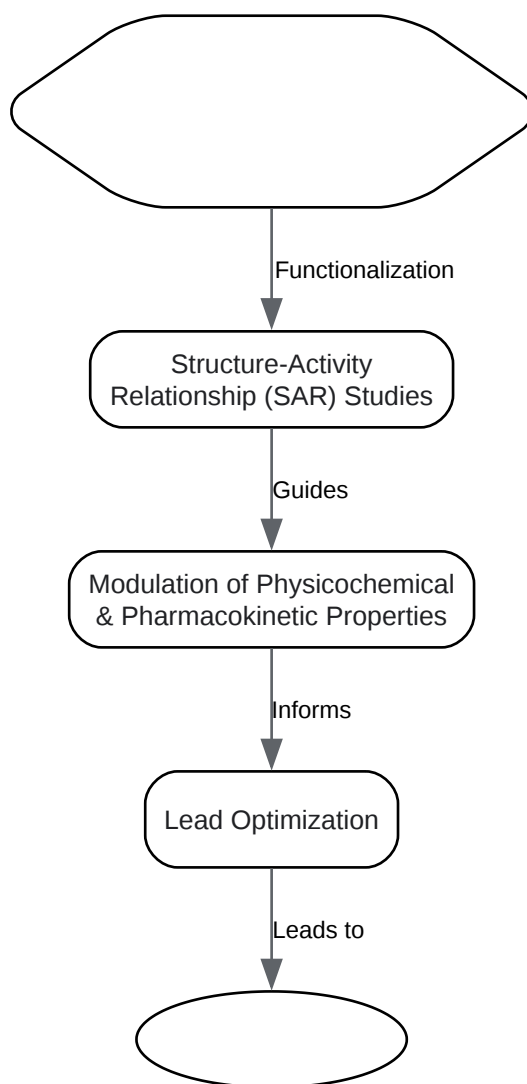
Applications in Drug Discovery

While specific applications of **3-Chloro-4-methoxybenzenesulfonic acid** are not extensively documented, its structural motifs are prevalent in medicinal chemistry. The chloro and methoxy groups are key substituents used to modulate the physicochemical and pharmacokinetic properties of drug candidates.

- **Chloro Group:** The introduction of a chlorine atom can enhance metabolic stability, improve membrane permeability, and increase binding affinity through halogen bonding.
- **Methoxy Group:** The methoxy group can act as a hydrogen bond acceptor and influence the conformation of a molecule, which can be critical for its interaction with a biological target.

Compounds with similar structures, such as 3-chloro-4-methoxybenzenemethanamine, are known intermediates in the synthesis of pharmaceuticals like Avanafil, a PDE5 inhibitor used to treat erectile dysfunction.[3] This suggests that **3-Chloro-4-methoxybenzenesulfonic acid** could serve as a versatile starting material or intermediate for the synthesis of novel therapeutic agents.

Conceptual Role in Medicinal Chemistry



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The role of substituted aromatic compounds in the drug discovery process.

Safety and Handling

A specific Safety Data Sheet (SDS) for **3-Chloro-4-methoxybenzenesulfonic acid** is not readily available. Therefore, it is imperative to handle this chemical with the utmost caution, assuming it possesses hazards similar to related compounds. Based on the SDS of analogous substances, the following hazards should be considered.^{[1][4][5]}

Table 2: Potential Hazards and Precautionary Statements (Based on Analogs)

Hazard Class	GHS Hazard Statement	Precautionary Statement (Examples)
Skin Irritation	H315: Causes skin irritation	P264: Wash skin thoroughly after handling. P280: Wear protective gloves/eye protection/face protection.
Eye Irritation	H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Acute Toxicity (Oral)	(Potential)	P301+P316: IF SWALLOWED: Get emergency medical help immediately. [6]
Aquatic Hazard	(Potential)	P273: Avoid release to the environment. [6]

Handling Recommendations:

- Use in a well-ventilated area, preferably in a fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes.
- Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

This technical guide serves as a foundational resource for understanding **3-Chloro-4-methoxybenzenesulfonic acid**. Researchers are strongly encouraged to perform their own risk assessments and consult any available supplier-specific safety information before handling

this chemical. As more data becomes available, this guide will be updated to reflect the most current understanding of this compound.

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